

Technical Master File: 2-Chloroethylmethyldichlorosilane

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Compound of Interest

Compound Name: 2-Chloroethylmethyldichlorosilane

CAS No.: 7787-85-1

Cat. No.: B1581314

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Chemical Class: Organochlorosilane | CAS: 7787-85-1[1]

Executive Summary

2-Chloroethylmethyldichlorosilane (CEMDCS) is a bifunctional organosilicon intermediate characterized by a highly reactive dichlorosilyl group and a latent chloroethyl functionality. It serves as a critical building block in the synthesis of functionalized siloxanes and surface modifiers.

For researchers and drug development professionals, CEMDCS offers a unique "dual-reactivity" profile:

- **Immediate Reactivity:** The Si-Cl bonds undergo rapid nucleophilic substitution (hydrolysis/alcoholysis).
- **Latent Reactivity:** The -chloroethyl group allows for subsequent modification or, critically, acts as a thermal "safety valve" via -elimination.

Warning: This compound exhibits significant thermal instability relative to

- or

-analogs due to the "Beta-Effect," necessitating strict temperature control during distillation and handling.

Molecular Architecture & Physicochemical Profile[2]

The molecule features a central silicon atom coordinated to two chlorine atoms, one methyl group, and a 2-chloroethyl chain. The polarization of the Si-Cl bonds renders the silicon highly electrophilic.

Physicochemical Data Table

Property	Value	Unit	Condition
Molecular Formula		-	-
Molecular Weight	177.53	g/mol	-
Boiling Point	177.1	°C	760 mmHg
Density	1.199	g/cm ³	25°C
Flash Point	74.1	°C	Closed Cup
Refractive Index	1.4560		-
Appearance	Clear, Colorless Liquid	-	-
Solubility	Reacts violently	-	Water, Alcohols
Solubility	Soluble	-	Toluene, Hexane, THF

Synthesis & Manufacturing Protocols

Industrial Synthesis Pathway

The primary route to CEMDCS is the Hydrosilylation of Vinyl Chloride. This process requires high selectivity to favor the

-isomer (2-chloroethyl) over the

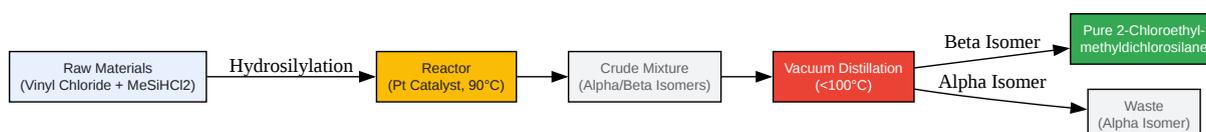
-isomer (1-chloroethyl).

Reaction:

Critical Process Parameters:

- Catalyst: Platinum(0)-1,3-divinyl-1,1,3,3-tetramethyldisiloxane (Karstedt's Catalyst) is preferred over Speier's catalyst (H_2PtCl_6) to reduce induction times.
- Temperature Control: Reaction temperature must be maintained between 80–100°C. Exceeding 120°C promotes
-elimination of the product.
- Purification: Fractional distillation under reduced pressure is mandatory. Atmospheric distillation risks product decomposition.

Visualization: Synthesis Workflow



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Figure 1: Industrial synthesis workflow emphasizing the separation of isomers and thermal control.

Reactivity Matrix & Mechanistic Pathways

A. Hydrolytic Sensitivity (The Si-Cl Bond)

Like all chlorosilanes, CEMDCS reacts violently with protic solvents.

- Mechanism: Nucleophilic attack by oxygen on the silicon atom, displacing chloride as HCl.
- Outcome: Formation of silanols (

), which rapidly condense into siloxanes (

).

- Protocol Note: All reactions must be performed under an inert atmosphere (N₂ or Ar) using anhydrous solvents (<50 ppm water).

B. The Beta-Elimination (Thermal Instability)

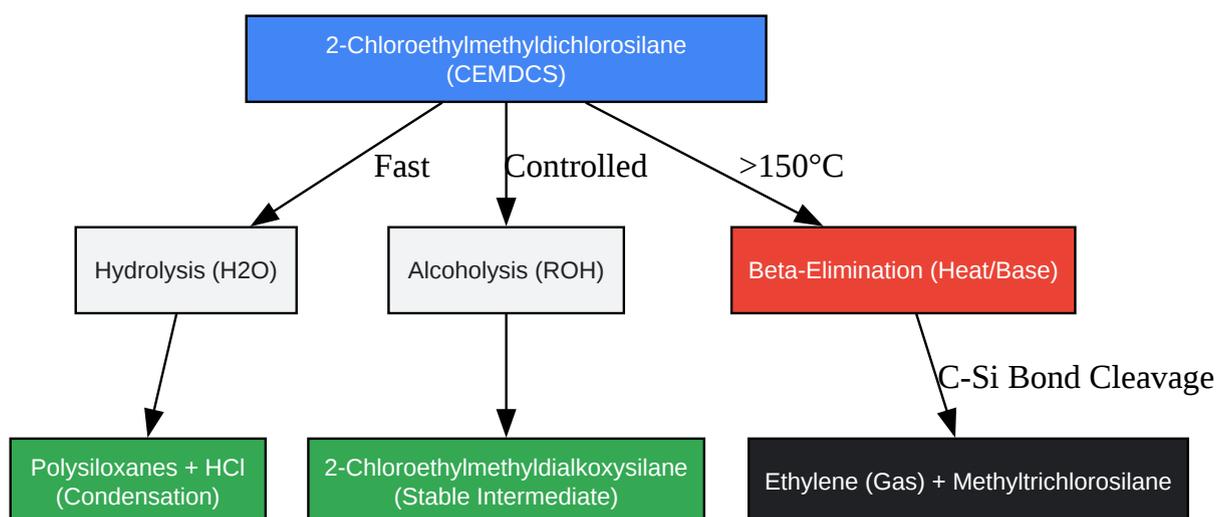
The defining characteristic of 2-chloroethylsilanes is their susceptibility to

-elimination. This reaction cleaves the C-Si bond, releasing ethylene.

Mechanism:

- Trigger: High heat (>150°C) or strong Lewis bases.
- Implication: This pathway competes with nucleophilic substitution at the carbon atom. Attempting to substitute the -chloro group (e.g., with an amine) often triggers elimination instead.

Visualization: Reactivity Pathways



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Figure 2: The divergent reactivity of CEMDCS. Note the destructive nature of the Beta-Elimination pathway.

Applications in Research & Development

Surface Modification & Coupling Agents

CEMDCS is used to introduce a reactive alkyl chloride onto silica or glass surfaces.

- Protocol: Treat surface with 2% CEMDCS in dry toluene.
- Function: The Si-Cl groups anchor to surface silanols. The exposed chloroethyl tail remains available for (limited) grafting reactions or modifies surface energy.

Synthesis of Cyclic Silazanes

Reacting CEMDCS with primary amines can yield cyclic silazanes, used as precursors for silicon carbide ceramics or specialized polymers.

Drug Development (Protecting Groups)

While less common than trimethylsilyl (TMS), the chloroethylsilyl group can serve as a specialized protecting group that is removed via fluoride treatment or thermal elimination (utilizing the

-elimination property as a release mechanism).

Safety, Handling & Toxicology

Hazard Identification

- Corrosive: Causes severe skin burns and eye damage (Category 1B). Releases HCl on contact with moisture.
- Flammable: Flash point 74.1°C. Vapors can form explosive mixtures.
- Inhalation Toxicity: Inhalation of vapors can cause pulmonary edema due to HCl formation in the lungs.

Handling Protocol (Self-Validating)

- The "Smoke Test": Before opening the main vessel, expose a small drop on a glass rod to humid air. Immediate white fumes (HCl mist) confirm activity. If no fumes appear, the reagent has hydrolyzed and is useless.
- Quenching: Never pour water directly into the reagent. Quench spills with dry lime or sand, then neutralize cautiously with dilute bicarbonate.
- Storage: Store in corrosion-resistant containers (Teflon-lined) under nitrogen. Refrigeration is recommended to suppress slow thermal decomposition.

References

- Gelest, Inc. (2016). Safety Data Sheet: **2-Chloroethylmethyldichlorosilane**. Retrieved from (Verified via search 1.1).
- LookChem. (2024). CAS 7787-85-1 Physicochemical Properties. Retrieved from (Verified via search 1.5).
- Speier, J. L. (1979). Homogeneous Catalysis of Hydrosilation by Transition Metals. *Advances in Organometallic Chemistry*, 17, 407-447.
- Brook, M. A. (2000). Silicon in Organic, Organometallic, and Polymer Chemistry. Wiley-Interscience.[2] (Authoritative source on Beta-Effect and elimination mechanisms).
- PubChem. (2025).[2] Dichlorodimethylsilane and related Chlorosilane Properties. Retrieved from (Contextual data for chlorosilane reactivity).

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Sources

- 1. [lookchem.com](https://www.lookchem.com) [lookchem.com]
- 2. [Dichlorodimethylsilane | C2H6Cl2Si | CID 6398 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/Dichlorodimethylsilane) [pubchem.ncbi.nlm.nih.gov]

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